

Stability of 5-Aminopentan-1-ol under acidic and basic conditions

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Compound of Interest

Compound Name: 5-Aminopentan-1-ol

Cat. No.: B144490

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Technical Support Center: 5-Aminopentan-1-ol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the stability of **5-aminopentan-1-ol** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **5-aminopentan-1-ol** under standard laboratory conditions?

A1: **5-Aminopentan-1-ol** is considered stable under normal storage conditions.^{[1][2]} It is a white solid or colorless liquid, depending on the ambient temperature, with a melting point between 33-38.5°C.^{[3][4]} For optimal stability, it should be stored in a dry, cool, and well-ventilated place in a tightly sealed container.^[2] It is an alkaline compound, with a 500 g/L aqueous solution having a pH of 13.2 at 20°C.^{[3][5]}

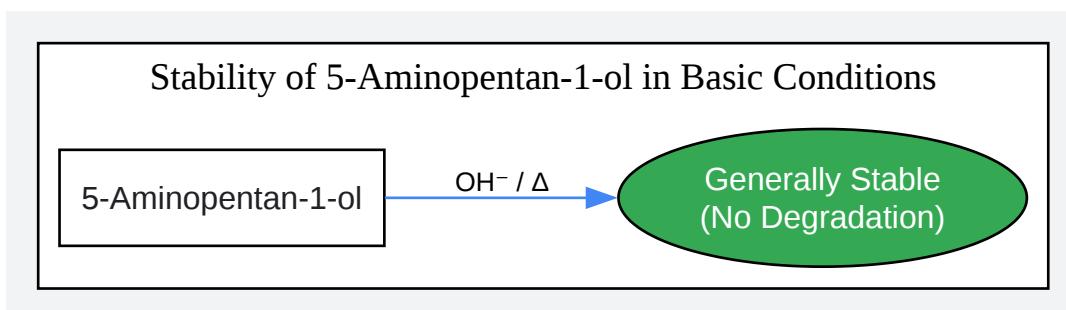
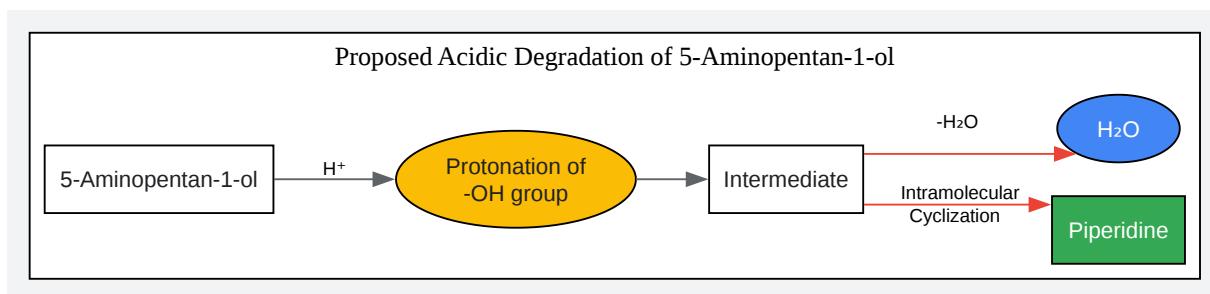
Q2: What are the known incompatibilities of **5-aminopentan-1-ol**?

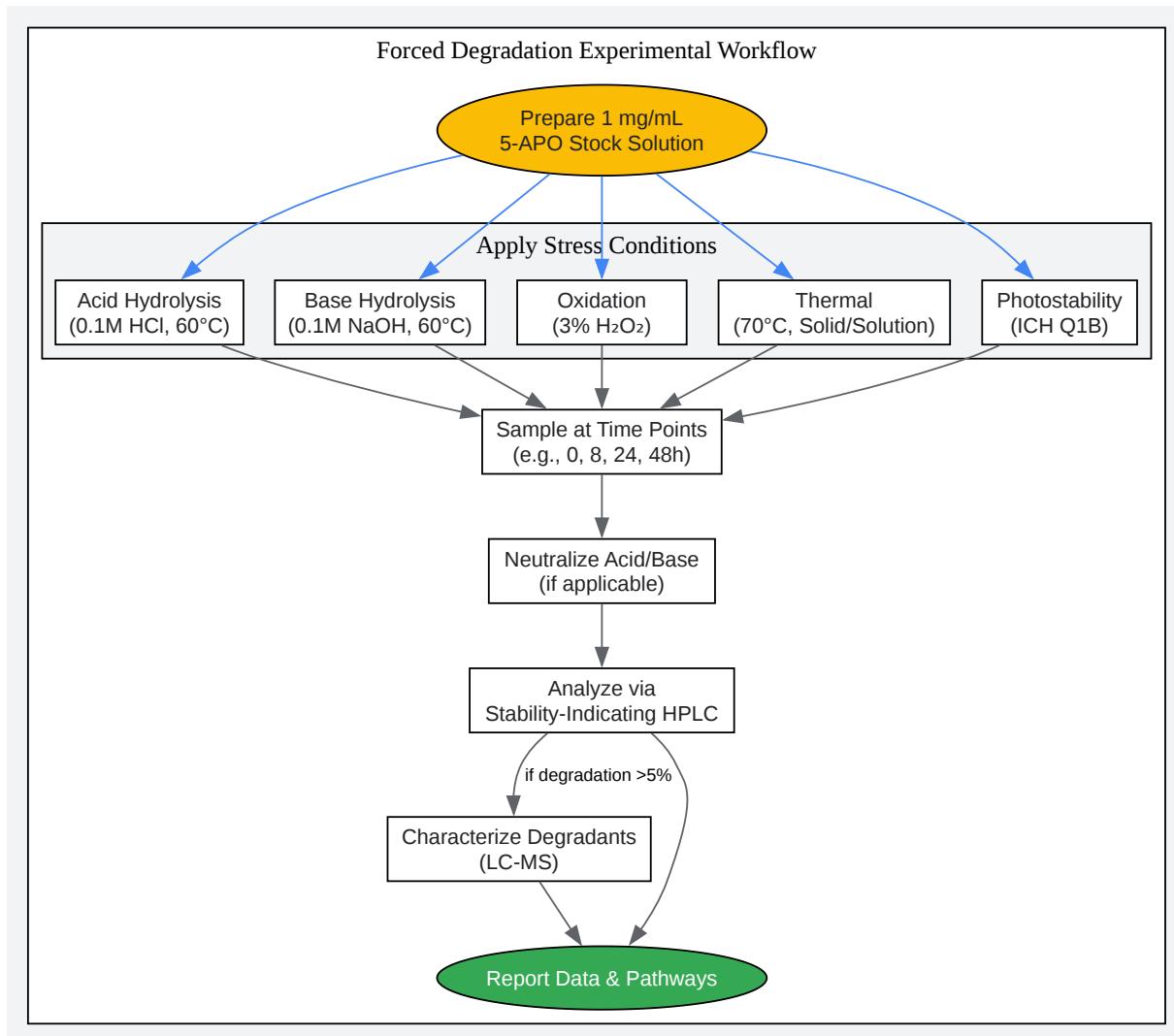
A2: **5-Aminopentan-1-ol** should not be stored with strong acids or strong oxidizing agents.^[1] ^[2] Contact with copper, aluminum, and their alloys should also be avoided.^[1]

Troubleshooting Guide: Stability Under Acidic Conditions

Q3: I am observing the degradation of my **5-aminopentan-1-ol** sample in an acidic solution. What is the likely degradation pathway?

A3: Under acidic conditions, particularly with heating, **5-aminopentan-1-ol** is susceptible to intramolecular cyclization. The primary amino group can act as a nucleophile, attacking the protonated hydroxyl group (a good leaving group in the form of water), leading to the formation of piperidine. Another potential pathway, especially at higher temperatures, is dehydration to form unsaturated amines.[3]





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